

# An In-depth Technical Guide to Dioctyldodecyl Dodecanedioate: Chemical Structure, Synthesis, and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dioctyldodecyl dodecanedioate*

Cat. No.: *B144591*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Dioctyldodecyl dodecanedioate** (CAS No. 129423-55-8) is a large, branched-chain diester with significant applications in the cosmetic and personal care industries.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical structure, a detailed, generalized protocol for its synthesis, and a summary of its known physicochemical properties. The information presented is intended to support research, development, and formulation activities.

## Chemical Structure and Identification

**Dioctyldodecyl dodecanedioate** is the diester formed from the reaction of one molecule of dodecanedioic acid with two molecules of 2-octyldodecanol.<sup>[2][3]</sup> The latter is a Guerbet alcohol, which imparts a branched structure to the ester, influencing its physical properties such as liquidity over a wide temperature range and oxidative stability.<sup>[4][5]</sup>

- IUPAC Name: bis(2-octyldodecyl) dodecanedioate<sup>[6]</sup>
- CAS Number: 129423-55-8<sup>[6]</sup>
- Molecular Formula: C<sub>52</sub>H<sub>102</sub>O<sub>4</sub><sup>[6]</sup>

- Synonyms: Dodecanedioic acid, bis(2-octyldodecyl) ester[6]

The structural formula of **Dioctyldodecyl dodecanedioate** is depicted below:

## Physicochemical Properties

**Dioctyldodecyl dodecanedioate** is characterized as an emollient that provides a silky, smooth texture to formulations.[6] It is known to enhance the spreadability of products and improve the skin's barrier function by forming a light, protective layer that aids in moisture retention.[6] A summary of its quantitative properties is provided in Table 1.

Table 1: Physicochemical Properties of **Dioctyldodecyl Dodecanedioate**

Property	Value	Reference(s)
Molecular Weight	791.364 g/mol	[1]
Density	0.9 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	667.7 ± 23.0 °C at 760 mmHg	[1]
Flash Point	300.1 ± 21.0 °C	[1]
Index of Refraction	1.463	[1]
LogP	23.67	[1]

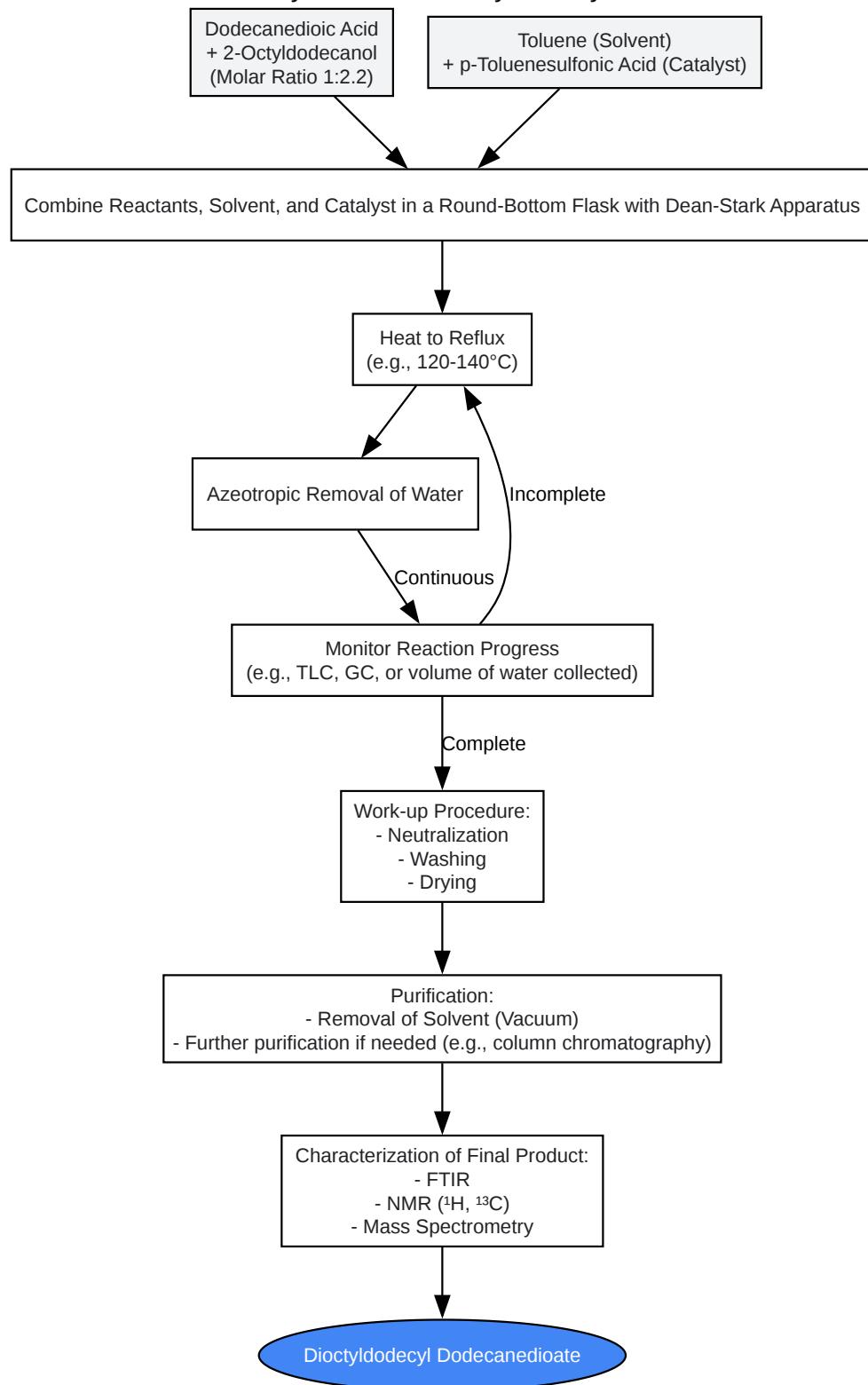
## Synthesis of Dioctyldodecyl Dodecanedioate

The synthesis of **Dioctyldodecyl dodecanedioate** is typically achieved through a Fischer esterification reaction between dodecanedioic acid and 2-octyldodecanol.[7][8] This reaction is generally catalyzed by an acid and involves the removal of water to drive the equilibrium towards the formation of the diester.

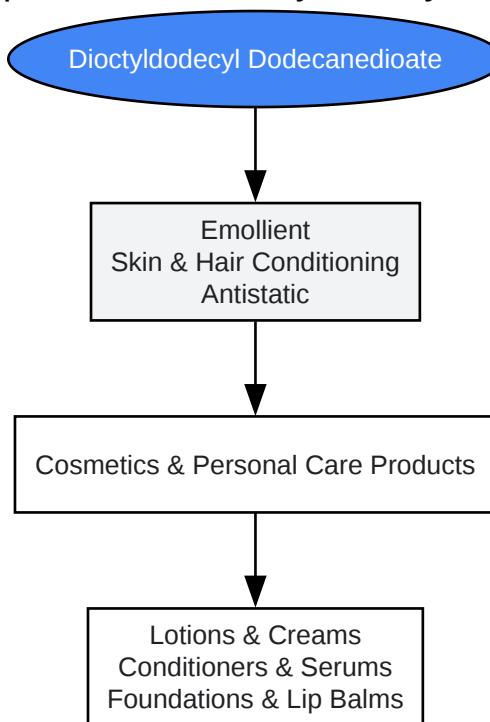
## Generalized Synthetic Workflow

The logical workflow for the synthesis of **Dioctyldodecyl dodecanedioate** is outlined in the diagram below.

## Workflow for the Synthesis of Dioctyldodecyl Dodecanedioate



## Functional Applications of Dioctyldodecyl Dodecanedioate



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. DIOCTYLDODECYL DODECANEDIOATE | CAS#:129423-55-8 | Chemsoc [chemsoc.com]
- 2. ewg.org [ewg.org]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Guerbet Alcohols, Ideal Substrates for the Sustainable Production of Branched Esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Dioctyldodecyl Dodecanedioate | C52H102O4 | CID 10079011 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 8. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dioctyldodecyl Dodecanedioate: Chemical Structure, Synthesis, and Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b144591#dioctyldodecyl-dodecanedioate-chemical-structure-and-synthesis>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)